

An In-depth Technical Guide to 2-Ethynylnaphthalene

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Compound of Interest

Compound Name: 2-Ethynylnaphthalene

Cat. No.: B039655

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This guide provides a detailed overview of the molecular structure, weight, and key chemical identifiers for **2-Ethynylnaphthalene**, a compound utilized in organic synthesis and materials science.^{[1][2]} Its distinct structure, which combines a naphthalene core with a reactive ethynyl group, makes it a valuable intermediate in the development of pharmaceuticals and advanced materials like those used in organic electronics.^{[1][2]}

Molecular Properties and Identifiers

The fundamental properties of **2-Ethynylnaphthalene** are summarized below. This data is critical for researchers in designing synthetic pathways and for professionals in drug development requiring precise molecular information for characterization and quality control.

Property	Value
Molecular Formula	C ₁₂ H ₈
Molecular Weight	152.19 g/mol ^{[3][4]}
IUPAC Name	2-ethynylnaphthalene ^[3]
CAS Registry Number	2949-26-0 ^{[1][3][4]}
Appearance	White to yellow or orange crystalline powder/solid ^{[1][5]}
Synonyms	(2-naphthyl)acetylene, (Naphthalen-2-yl)ethyne ^[5]

Molecular Structure Visualization

The molecular structure of **2-Ethynynaphthalene** consists of a naphthalene ring system with an ethynyl ($\text{-C}\equiv\text{CH}$) substituent at the second position.^[1] The planarity of the naphthalene core and the linear geometry of the ethynyl group are key structural features. The following diagram illustrates this two-dimensional structure.

Molecular structure of **2-Ethynynaphthalene**.

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